

Essential Safety and Operational Guide for Handling RO3201195

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Compound of Interest

Compound Name: RO3201195

Cat. No.: B15614496

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, operation, and disposal of **RO3201195**, a selective inhibitor of p38 MAP kinase. This document provides immediate access to critical safety protocols and logistical information to ensure a safe and efficient laboratory environment.

Summary of Key Safety and Physical Data

The following table summarizes essential quantitative data for **RO3201195**. While a Safety Data Sheet (SDS) from ChemScene indicates that **RO3201195** is not classified as a hazardous substance or mixture, it is imperative to follow standard laboratory safety protocols.

Property	Value	Source
Chemical Name	RO3201195	ChemScene
CAS Number	249937-52-8	ChemScene
Molecular Formula	C ₁₉ H ₁₈ FN ₃ O ₄	ChemScene
Hazard Classification	Not a hazardous substance or mixture	ChemScene

Personal Protective Equipment (PPE)

Although not classified as hazardous, the following PPE is recommended when handling **RO3201195** to minimize any potential exposure.

PPE Category	Specific Recommendations
Eye Protection	Safety goggles with side-shields.
Hand Protection	Protective gloves (e.g., nitrile).
Body Protection	Impervious clothing, such as a laboratory coat.
Respiratory Protection	A suitable respirator is recommended, especially when handling the powder outside of a ventilated enclosure.

Operational Plan: Step-by-Step Handling Procedures

Adherence to the following procedural steps is crucial for the safe handling of **RO3201195** in a laboratory setting.

1. Preparation and Engineering Controls:

- Ensure a clean and uncluttered workspace.
- All handling of powdered **RO3201195** should be conducted in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of dust.
- Have an accessible safety shower and eye wash station.

2. Donning Personal Protective Equipment (PPE):

- Before handling the substance, put on all recommended PPE: safety goggles, protective gloves, and a lab coat.

3. Weighing and Aliquoting:

- Carefully weigh the desired amount of **RO3201195** powder on a calibrated analytical balance within the fume hood.
- Avoid creating dust during transfer. Use appropriate tools such as a spatula.
- If preparing solutions, add the powder to the solvent slowly to prevent splashing.

4. Post-Handling Procedures:

- Securely cap all containers of **RO3201195**.
- Decontaminate the work surface with an appropriate solvent (e.g., 70% ethanol) and wipe clean.
- Properly remove and dispose of gloves.
- Wash hands thoroughly with soap and water after handling is complete.

Disposal Plan

Proper disposal of **RO3201195** and associated waste is essential to maintain a safe laboratory and environment.

1. Waste Segregation:

- Solid Waste: Collect any unused **RO3201195** powder and contaminated consumables (e.g., weigh boats, pipette tips, gloves) in a designated, sealed, and clearly labeled waste container.
- Liquid Waste: Solutions containing **RO3201195** should be collected in a separate, sealed, and labeled liquid waste container.

2. Waste Container Management:

- Ensure all waste containers are compatible with the chemical waste.
- Keep waste containers closed except when adding waste.

- Store waste containers in a designated secondary containment area away from incompatible materials.

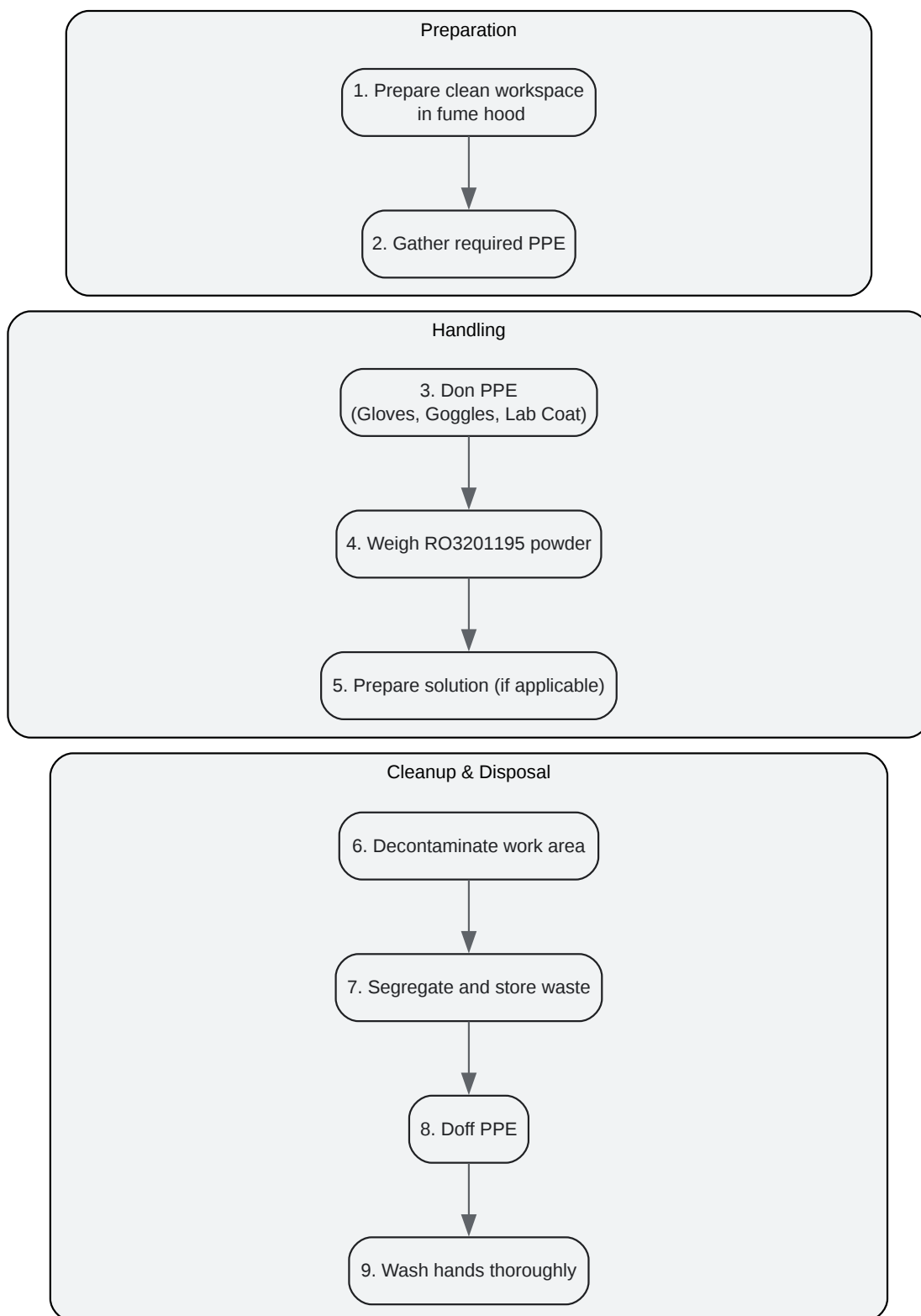
3. Final Disposal:

- Dispose of all waste (solid and liquid) through your institution's hazardous waste management program. Do not dispose of **RO3201195** down the drain or in regular trash.^[1]
^[2]
- Follow all local, state, and federal regulations for chemical waste disposal.

Visualizing Workflows and Pathways

Experimental Workflow for Safe Handling of **RO3201195**

The following diagram outlines the logical flow of operations for safely handling **RO3201195**.

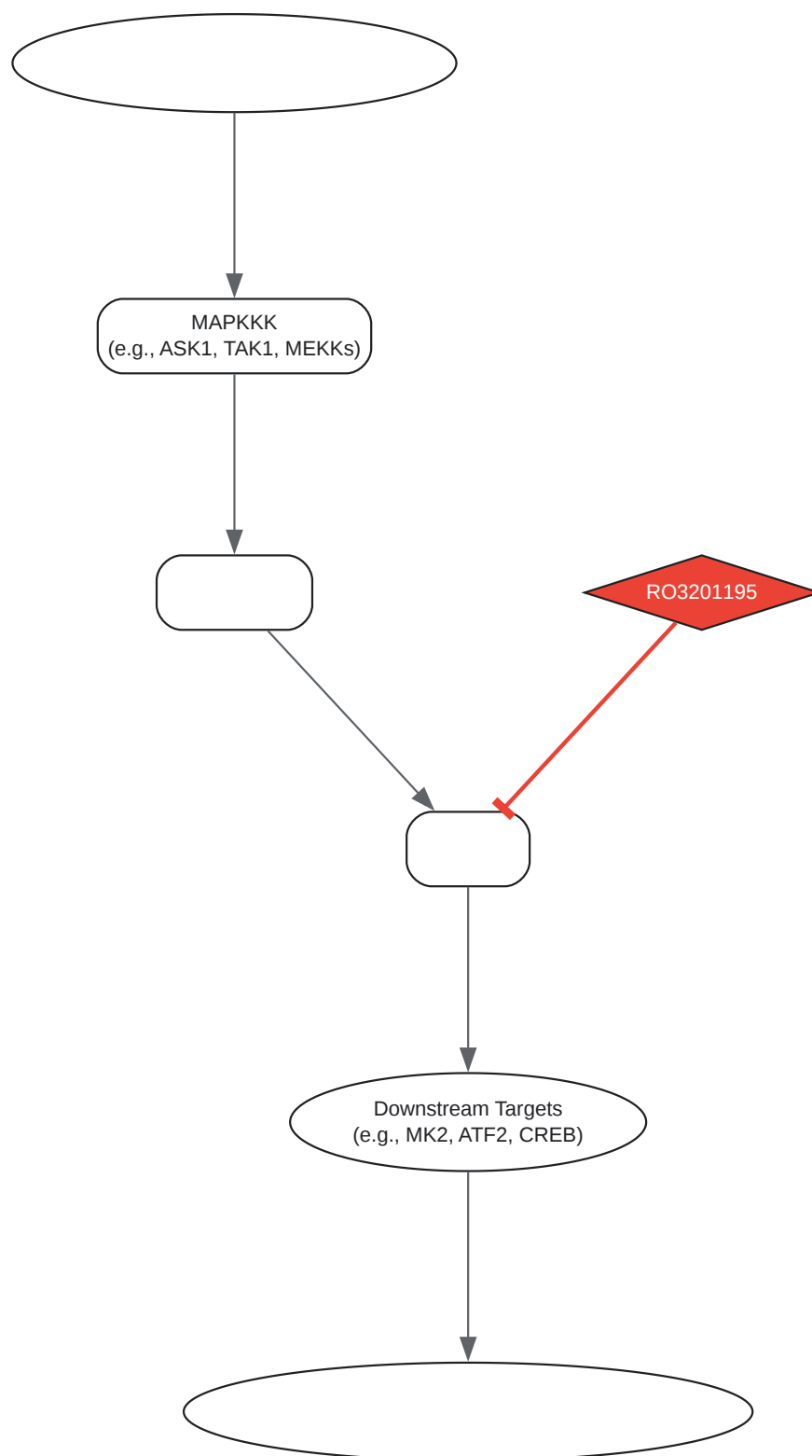


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Caption: A step-by-step workflow for the safe handling of **RO3201195** in a laboratory setting.

RO3201195 and the p38 MAPK Signaling Pathway

RO3201195 is a potent and selective inhibitor of p38 mitogen-activated protein kinase (MAPK). The p38 MAPK signaling pathway is a key cascade involved in cellular responses to stress, inflammation, and other external stimuli. The diagram below illustrates the canonical p38 MAPK signaling pathway, with the point of inhibition by **RO3201195** indicated.



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Caption: The p38 MAPK signaling cascade and the inhibitory action of **RO3201195**.

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References

- 1. Non-Hazardous Wastes - Recycling - Treatment | Environmental Health and Safety | Oregon State University [ehs.oregonstate.edu]
- 2. sfasu.edu [sfasu.edu]
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